

Physical and chemical properties of 2-bromoaniline

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Compound of Interest

Compound Name: 2-Bromoaniline

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An In-depth Technical Guide to the Physical and Chemical Properties of **2-Bromoaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-bromoaniline**, a key intermediate in organic synthesis. The information is presented to support research, development, and drug discovery activities, with a focus on data clarity, experimental reproducibility, and visualization of key processes.

General and Physical Properties

2-Bromoaniline, also known as o-bromoaniline, is an aromatic amine with a bromine substituent ortho to the amino group.^[1] It appears as a white needle-like crystal or a clear yellow to red-brown liquid after melting.^{[2][3][4][5]}

Table 1: General Properties of 2-Bromoaniline

Property	Value	References
CAS Number	615-36-1	[2] [6] [7] [8]
Molecular Formula	C6H6BrN	[2] [6] [7] [9]
Molecular Weight	172.02 g/mol	[2] [8] [9]
IUPAC Name	2-bromoaniline	[7] [9]
Synonyms	o-Bromoaniline, 2-Aminobromobenzene	[2] [7] [10]
InChI Key	AOPBDRUWRLBSDB-UHFFFAOYSA-N	[2] [7]
SMILES	<chem>C1=CC=C(C(=C1)N)Br</chem>	[7] [9]

Table 2: Physical Properties of 2-Bromoaniline

Property	Value	References
Melting Point	24-32 °C	[2] [3] [4] [6] [7] [8] [11]
Boiling Point	227-230 °C at 760 mmHg	[2] [3] [4] [6] [7] [8]
Density	1.52 - 1.578 g/mL at 20-25 °C	[2] [3] [4] [7] [8]
Refractive Index	1.6133 - 1.619	[2] [3] [4]
Flash Point	>110 °C (>230 °F)	[2] [4] [7]
Vapor Pressure	0.0795 mmHg at 25°C	[4]
pKa	2.53 at 25°C	[2] [3] [4]

Table 3: Solubility of 2-Bromoaniline

Solvent	Solubility	References
Water	Insoluble (0.949 g/L)	[2] [3] [4] [7] [12]
Alcohol (Ethanol)	Soluble	[2] [3] [12]
Ether	Soluble	[2] [3] [12]
Organic Solvents	Readily dissolves	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-bromoaniline**.

Table 4: Spectroscopic Data for 2-Bromoaniline

Technique	Data Reference
¹ H NMR	Available, with spectra in CDCl ₃ as solvent. [13] [14]
¹³ C NMR	Available. [15] [16]
IR (Infrared)	Available. [9] [15] [17]
Mass Spectrometry (MS)	Available, including GC-MS data. [9] [15] [16]
UV-Vis	Available. [9] [16]

Chemical Properties and Reactivity

2-Bromoaniline is a versatile intermediate in organic synthesis, primarily used in the manufacturing of dyes, agrochemicals, and pharmaceuticals.[\[1\]](#) Its reactivity is characterized by the presence of both the amino group and the bromine atom.

- Diazotization:** The amino group can undergo diazotization, a common reaction for anilines, to form a diazonium salt. This intermediate is highly useful for introducing other functional groups onto the aromatic ring.[\[18\]](#)
- Cross-Coupling Reactions:** The carbon-bromine bond allows **2-bromoaniline** to participate in various palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura

reaction, to form C-C bonds.[19][20][21][22] This is a cornerstone of modern organic synthesis for constructing biaryl scaffolds.[19]

- Acylation: The amino group can be acylated to form amides. This is often used as a protecting group strategy to moderate the reactivity of the amino group and direct electrophilic aromatic substitution.[23]

Experimental Protocols

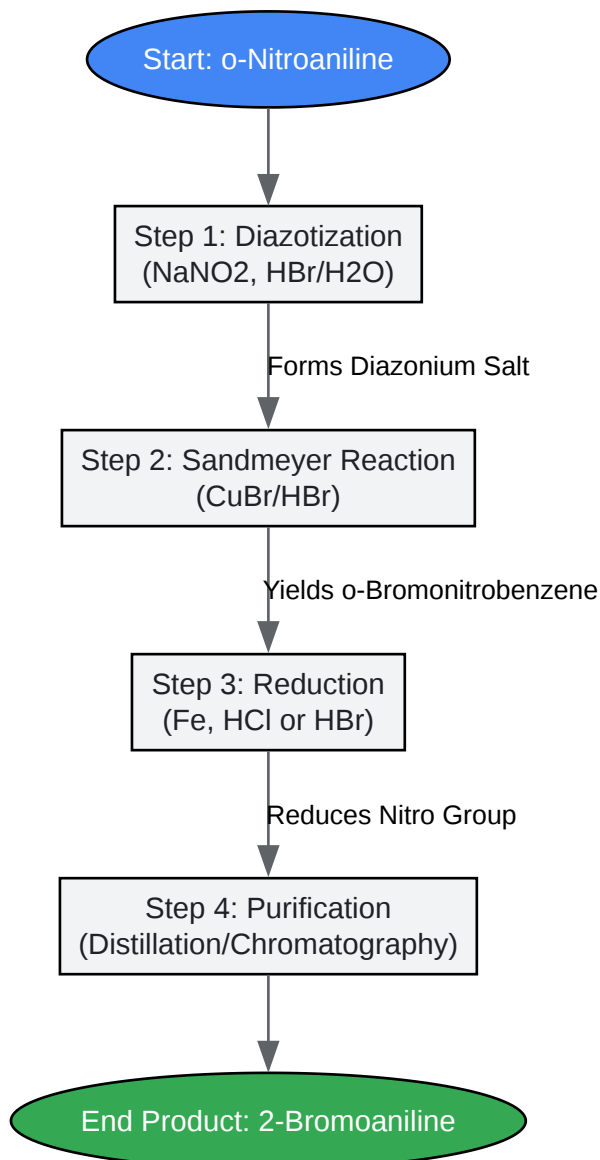
Detailed methodologies for key reactions involving **2-bromoaniline** are provided below.

Synthesis of 2-Bromoaniline from o-Nitroaniline

A classic route for synthesizing **2-bromoaniline** involves the diazotization of o-nitroaniline, followed by a Sandmeyer-type reaction to introduce the bromine, and subsequent reduction of the nitro group.[18]

Experimental Workflow: Synthesis of **2-Bromoaniline**

Workflow: Synthesis of 2-Bromoaniline

[Click to download full resolution via product page](#)Caption: Workflow for **2-Bromoaniline** Synthesis.

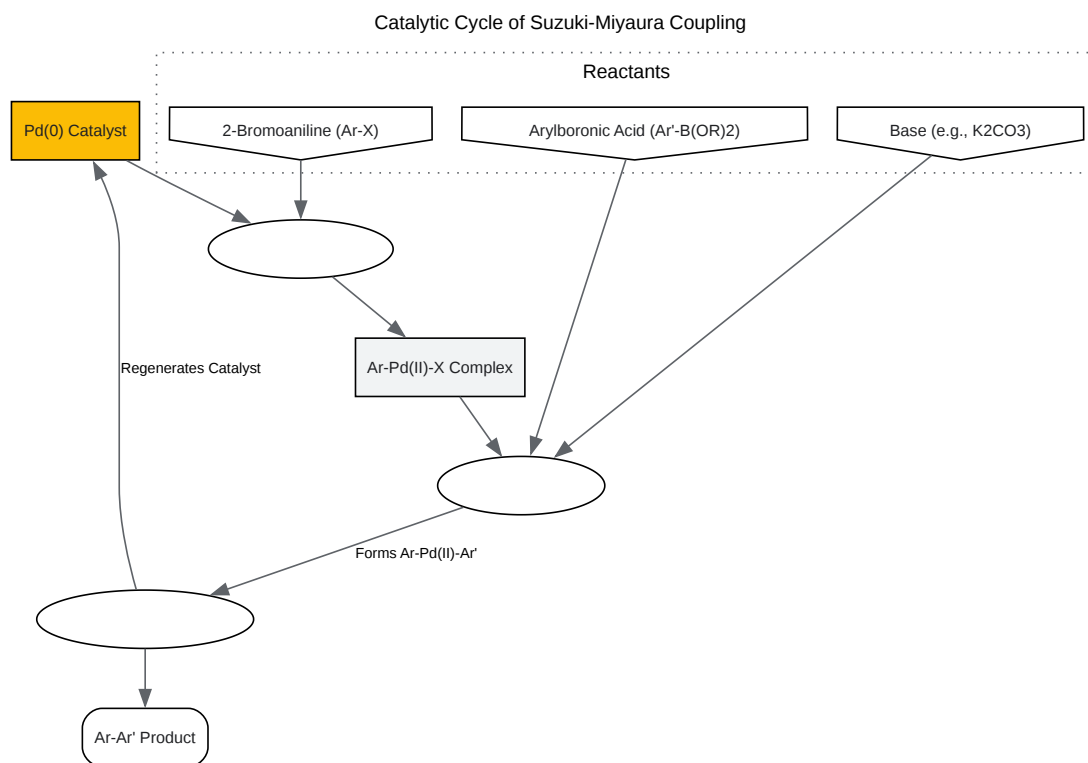
Detailed Protocol:

- Diazotization and Sandmeyer Reaction: o-Nitroaniline is used as the initial raw material.[\[18\]](#) It undergoes diazotization to synthesize an ortho-halogenated nitrobenzene.[\[18\]](#) To mitigate the formation of resinous by-products from side reactions, steam distillation can be employed to separate the o-bromonitrobenzene as it is formed.[\[18\]](#)
- Reduction: The resulting o-bromonitrobenzene is then reduced. A common method involves using iron powder and an acid like hydrochloric or hydrobromic acid.[\[18\]](#)
 - Weigh 0.7g of iron powder and add it to a 100mL three-neck flask.[\[18\]](#)
 - Add 30mL of water and heat with stirring to 80°C.[\[18\]](#)
 - Slowly add 0.1mL of hydrobromic acid and continue heating to 100°C.[\[18\]](#)
 - Dissolve 0.5g of o-bromonitrobenzene in 5mL of anhydrous ethanol and add it to the flask.[\[18\]](#)
 - Reflux the reaction mixture at 100°C for 2.5 hours.[\[18\]](#)
- Workup and Purification:
 - Cool the mixture to room temperature, adjust the pH to be alkaline, and filter.[\[18\]](#)
 - Dissolve the filter cake in anhydrous ethanol, filter again, and evaporate the solvent to yield **2-bromoaniline**.[\[18\]](#)

Suzuki-Miyaura Cross-Coupling of 2-Bromoaniline

The Suzuki-Miyaura reaction is a powerful method for forming C-C bonds and is widely used in pharmaceutical development.[\[19\]](#)[\[22\]](#) It involves the palladium-catalyzed coupling of an organohalide (**2-bromoaniline**) with an organoboron compound.[\[22\]](#)[\[24\]](#)

Catalytic Cycle: Suzuki-Miyaura Coupling



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Caption: Suzuki-Miyaura Catalytic Cycle.

General Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, combine **2-bromoaniline**, the desired arylboronic acid or ester (typically 1.1-1.5 equivalents), a palladium catalyst (e.g., Pd(dppf)Cl₂), and a base (e.g., K₂CO₃, Cs₂CO₃).[\[22\]](#)[\[24\]](#)
- **Solvent:** Add an appropriate solvent system, such as a mixture of dioxane and water.[\[22\]](#)
- **Reaction Conditions:** The mixture is typically heated under an inert atmosphere (e.g., argon or nitrogen) for a specified period until the reaction is complete, as monitored by techniques like TLC or LC-MS.[\[22\]](#)[\[24\]](#)
- **Workup and Purification:** After cooling, the reaction mixture is typically diluted with water and extracted with an organic solvent. The combined organic layers are washed, dried, and concentrated. The crude product is then purified, usually by column chromatography, to yield the desired biaryl product.

Safety and Handling

2-Bromoaniline is classified as a hazardous chemical and requires careful handling.

Table 5: GHS Hazard Information for 2-Bromoaniline

Hazard Class	Hazard Statement	References
Acute Toxicity, Oral	H302: Harmful if swallowed	[2] [25] [26] [27]
Acute Toxicity, Dermal	H311: Toxic in contact with skin	[9] [26] [27]
Acute Toxicity, Inhalation	H332: Harmful if inhaled	[2] [27]
Skin Corrosion/Irritation	H315: Causes skin irritation	[10] [27]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	[27]
STOT, Repeated Exposure	H373: May cause damage to organs through prolonged or repeated exposure	[2] [26] [27]
Aquatic Hazard, Chronic	H411: Toxic to aquatic life with long lasting effects	[26]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and protective clothing to prevent skin exposure.[\[10\]](#) A respirator may be required depending on the handling conditions.[\[10\]](#)
- Engineering Controls: Use only in a well-ventilated area or under a chemical fume hood.[\[25\]](#) An eyewash facility and a safety shower should be readily available.[\[10\]](#)
- Storage: Store in a cool, dry place at 2-8°C, away from incompatible materials.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Incompatibilities: Incompatible with acids, acid chlorides, acid anhydrides, chloroformates, and strong oxidizing agents.[\[7\]](#)[\[25\]](#)

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[10\]](#)
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.[\[27\]](#)[\[28\]](#)
- Ingestion: Do not induce vomiting. Call a physician or poison control center immediately.[\[10\]](#)[\[25\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[\[10\]](#)

Conclusion

2-Bromoaniline is a fundamentally important chemical intermediate with well-defined physical and chemical properties. Its utility in the synthesis of complex organic molecules, particularly in the pharmaceutical and dye industries, is well-established. A thorough understanding of its properties, reactivity, and safe handling procedures, as outlined in this guide, is essential for its effective and safe utilization in research and development.

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